

# Allyl cyclohexyloxyacetate molecular weight and formula

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## Compound of Interest

Compound Name: Allyl cyclohexyloxyacetate

Cat. No.: B1266723

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## An In-depth Technical Guide on Allyl Cyclohexyloxyacetate

This guide provides an overview of the fundamental physicochemical properties of **allyl cyclohexyloxyacetate**, a compound of interest for researchers, scientists, and professionals in drug development and fragrance chemistry.

## Core Molecular Data

**Allyl cyclohexyloxyacetate** is a colorless to pale yellowish liquid recognized for its strong, fruity, and green-herbal fragrance reminiscent of galbanum.<sup>[1][2]</sup> It is utilized in fragrance compositions for various toiletries and household products.<sup>[1][2]</sup>

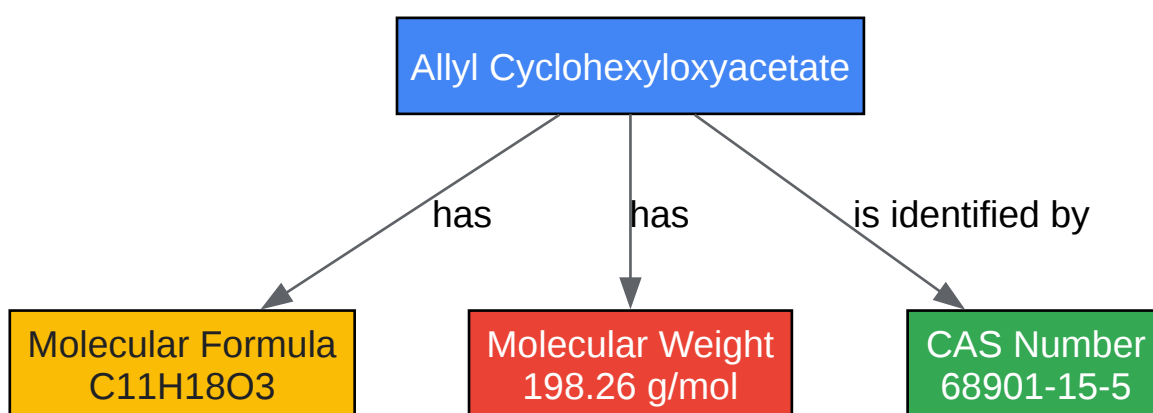
The key molecular identifiers and properties are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C11H18O3	[1][3][4][5][6]
Molecular Weight	198.26 g/mol	[1][3][4][5]
CAS Number	68901-15-5	[1][3][5][6]
EINECS Number	272-657-3	[1][6]
Appearance	Colorless to yellowish liquid	[3]
Boiling Point	283 °C	[1]
Density	1.016 g/cm <sup>3</sup>	[1]
Flash Point	>100 °C	[1]
Water Solubility	1.655 g/L at 20°C	[1]

Note: Slight variations in reported values may exist across different data sources.

## Logical Relationship of Compound Properties

The following diagram illustrates the relationship between the compound's identity and its fundamental chemical properties.



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Core properties of **Allyl Cyclohexyloxyacetate**.

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## References

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